

# An In-depth Technical Guide to Calcium Dithionate

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## Compound of Interest

Compound Name: Calcium dithionate

Cat. No.: B076073

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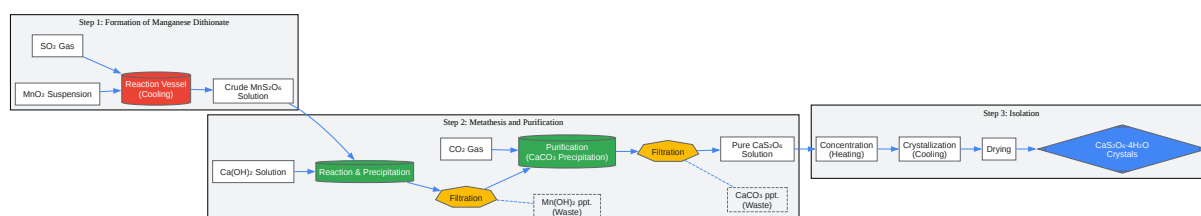
This technical guide provides a comprehensive overview of the chemical and physical properties of **calcium dithionate**, its synthesis, and its structure. The information is intended for a scientific audience and is presented with a focus on technical details and experimental procedures.

## Chemical Formula and Structure

The chemical formula for anhydrous **calcium dithionate** is  $\text{CaS}_2\text{O}_6$ . It is an ionic compound consisting of a calcium cation ( $\text{Ca}^{2+}$ ) and a dithionate anion ( $\text{S}_2\text{O}_6^{2-}$ ). More commonly, it is found in its hydrated form, **calcium dithionate tetrahydrate** ( $\text{CaS}_2\text{O}_6 \cdot 4\text{H}_2\text{O}$ )[\[1\]](#)[\[2\]](#).

The dithionate anion has a structure analogous to ethane, with the two sulfur atoms single-bonded to each other. Each sulfur atom is also bonded to three oxygen atoms. The geometry around each sulfur atom is tetrahedral.

Structure of the Dithionate Anion:



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## References

- 1. File:Calcium dithionate tetrahydrate (GeoMuseum Cologne).JPG - Wikimedia Commons [commons.wikimedia.org]
- 2. Datei:Calcium dithionate tetrahydrate (GeoMuseum Cologne)2.JPG – Wikipedia [de.wikipedia.org]
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